

Technical Guide: Synthesis and Application of Boc-(S)- -Homofurylalanine

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Compound of Interest

Compound Name: *Boc-(S)-3-Amino-4-(2-furyl)-butyric acid*

CAS No.: 270263-06-4

Cat. No.: B3034996

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Executive Summary & Structural Logic

Boc-(S)-

-homofurylalanine (specifically the

-homo analog) is a non-proteinogenic amino acid derivative utilized primarily in the design of proteolytically stable peptidomimetics and foldamers.

Structurally, it represents the homologation of (S)-2-furylalanine, where a methylene group (

) is inserted into the backbone between the carboxyl group and the

-carbon. This modification transforms the standard

-amino acid into a

-amino acid, specifically a

-amino acid, where the side chain (furan-2-yl methyl) resides on the

-carbon relative to the carboxyl terminus.

Key Chemical Characteristics:

- CAS Number (related D-isomer): 270596-33-3 (Reference for structural analog).
- Formula:
- Molecular Weight: ~269.3 g/mol [1]
- Stereochemistry: (S)-configuration (derived from L-furylalanine).
- Protecting Group: tert-Butyloxycarbonyl (Boc), acid-labile.[2]
- Side Chain: Furan ring (bioisostere for histidine, phenylalanine, or tyrosine).

Why Furan?

The furan moiety serves as a unique bioisostere in drug design. Unlike the phenyl ring of phenylalanine, the furan ring is electron-rich and capable of hydrogen bonding (as an acceptor), offering distinct

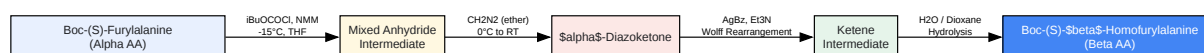
stacking geometries and metabolic profiles.

Synthetic Methodology: The Arndt-Eistert Homologation[3][4][5][6]

The most authoritative and stereochemically reliable route to Boc-(S)-

-homofurylalanine is the Arndt-Eistert Homologation. This pathway preserves the chiral integrity of the starting material (Boc-L-Furylalanine) through a Wolff rearrangement mechanism.

Reaction Pathway Diagram



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Figure 1: Step-wise Arndt-Eistert homologation pathway for converting

-amino acids to

-homo amino acids.

Detailed Experimental Protocol

Note: This protocol involves Diazomethane, which is explosive and toxic.^[3] All steps must be performed in a dedicated fume hood with blast shields and polished glass joints.

Step 1: Activation (Mixed Anhydride Formation)

- Reagents: Boc-(S)-2-Furylalanine (1.0 eq), Isobutyl chloroformate (1.1 eq), N-Methylmorpholine (NMM, 1.1 eq).
- Solvent: Anhydrous THF (Tetrahydrofuran).
- Procedure:
 - Dissolve Boc-(S)-Furylalanine in anhydrous THF under Argon atmosphere.
 - Cool the solution to -15°C (Salt/Ice bath).
 - Add NMM followed dropwise by Isobutyl chloroformate.
 - Mechanism:^[4]^[5] Formation of the mixed anhydride activates the carboxyl group without racemizing the sensitive
-proton.
 - Stir for 15-20 minutes.

Step 2: Diazoketone Formation^[6]

- Reagents: Diazomethane (excess, typically generated ex situ from Diazald).
- Procedure:
 - Filter off the precipitated NMM

HCl salt (optional but recommended for purity).

- Add the cold mixed anhydride solution to a pre-cooled (0°C) solution of diazomethane in diethyl ether.
- Critical: Do not add diazomethane to the anhydride; add anhydride to the diazomethane to ensure excess diazomethane consumes the acid chloride/anhydride immediately.
- Allow to warm to room temperature and stir for 3-4 hours.
- Workup: Quench excess diazomethane with weak acetic acid or a stream of nitrogen. Wash with saturated

and brine. Evaporate solvent to yield the yellow crystalline

-diazoketone.

Step 3: Wolff Rearrangement (The Homologation)[7][8]

- Reagents: Silver Benzoate (0.1 eq), Triethylamine (1.0 eq), Water (10 eq).
- Solvent: 1,4-Dioxane / Water mixture (9:1).
- Procedure:
 - Dissolve the diazoketone in 1,4-dioxane.
 - Add water (the nucleophile for acid formation).[3][5]
 - Add Silver Benzoate catalyst dissolved in triethylamine.
 - Reaction: Sonication (ultrasound) or mild heat (50°C) promotes the loss of and rearrangement to the ketene. The water immediately attacks the ketene to form the -amino acid.
 - Purification: Acidify to pH 2-3 (carefully, furan is acid sensitive—use mild citric acid or dilute

) and extract with Ethyl Acetate.

Applications in Drug Discovery & Peptidomimetics[9][10]

Boc-(S)-

-homofurylalanine is a high-value building block because it confers specific properties to peptide chains that natural

-amino acids cannot.

Proteolytic Stability

-peptides are resistant to cleavage by standard proteases (trypsin, pepsin, chymotrypsin) because the enzyme active sites are evolved to recognize the

-backbone geometry. Incorporating

-homofurylalanine into a sequence extends the plasma half-life of peptide drugs.

Secondary Structure (Foldamers)

-amino acids favor the formation of stable helices.

- -amino acids (like our target) typically promote the formation of the 14-helix (hydrogen bonds between residue

and

).

- The furan side chain adds a distinct steric profile, stabilizing the helix through side-chain packing that differs from the bulky phenyl group of phenylalanine.

Comparison: vs. Characteristics[11]

Feature	-Furylalanine	-Homofurylalanine
Backbone Atoms	3 (N-C -C)	4 (N-C -C -C)
Protease Susceptibility	High	Negligible
Secondary Structure	-Helix / -Sheet	14-Helix / 12-Helix
Side Chain Position	-Carbon	-Carbon
Metabolic Stability	Low (Rapid hydrolysis)	High

Quality Control & Analytical Data

To ensure the integrity of the synthesized Boc-(S)-

-homofurylalanine, the following analytical benchmarks must be met.

Specification Table

Test	Specification	Method
Appearance	White to off-white powder	Visual
Purity		HPLC (C18, ACN/Water gradient)
Chiral Purity	ee	Chiral HPLC (e.g., Chiralpak AD-H)
Identity	Consistent with Structure	-NMR, MS (ESI)
Specific Rotation	(Report Value)	Polarimetry (c=1,)
Water Content		Karl Fischer

NMR Validation (Expected Signals)

- Furan Protons: Three distinct signals in the aromatic region (approx 6.0 - 7.5 ppm).
- Boc Group: Strong singlet at 1.44 ppm (9H).
- -CH (chiral center): Multiplet around 4.0-4.2 ppm.
- -CH₂ (new methylene): Two diastereotopic protons (dd) around 2.4-2.6 ppm. This is the signature of the homologation.

References

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